

An In-depth Technical Guide to Trimoxamine Hydrochloride: Synonyms and CAS Number

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Compound of Interest

Compound Name: Trimoxamine hydrochloride

Cat. No.: B1682549

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For researchers, scientists, and professionals in drug development, precise identification of chemical compounds is paramount. This guide provides a comprehensive summary of the synonyms and the Chemical Abstracts Service (CAS) Registry Number for **Trimoxamine hydrochloride**.

Core Data Presentation

The following table summarizes the key identifiers for **Trimoxamine hydrochloride**, facilitating easy reference and accurate substance identification in research and development activities.

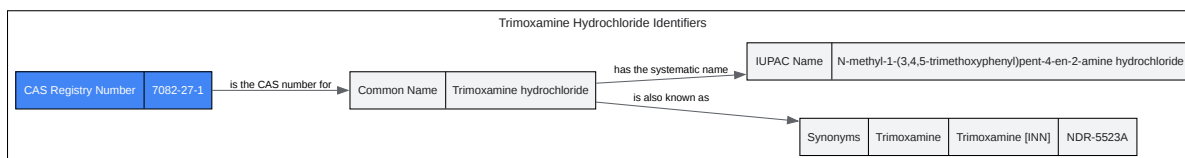
| Identifier Type | Value |
|---------------------|--|
| CAS Registry Number | 7082-27-1 |
| Common Name | Trimoxamine hydrochloride |
| Synonym | Trimoxamine |
| Synonym | Trimoxamine [INN] |
| Synonym | NDR-5523A |
| IUPAC Name | N-methyl-1-(3,4,5-trimethoxyphenyl)pent-4-en-2-amine hydrochloride |

Chemical Identity and Structure

Trimoxamine hydrochloride is the hydrochloride salt form of Trimoxamine. The CAS number for the free base form of Trimoxamine is 15686-23-4[1]. The compound is recognized for its potential as an antihypertensive agent[2].

Logical Relationship of Identifiers

The relationship between the different identifiers for this compound can be visualized as a hierarchical structure, with the CAS Registry Number being the most specific and universally recognized identifier.



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A diagram illustrating the relationships between the various identifiers for **Trimoxamine hydrochloride**.

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References

- 1. medkoo.com [medkoo.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
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